

in vitro testing of pharmaceutical intermediates from Methyl 2-(aminosulfonyl)benzoate

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Compound of Interest

Compound Name: Methyl 2-(aminosulfonyl)benzoate

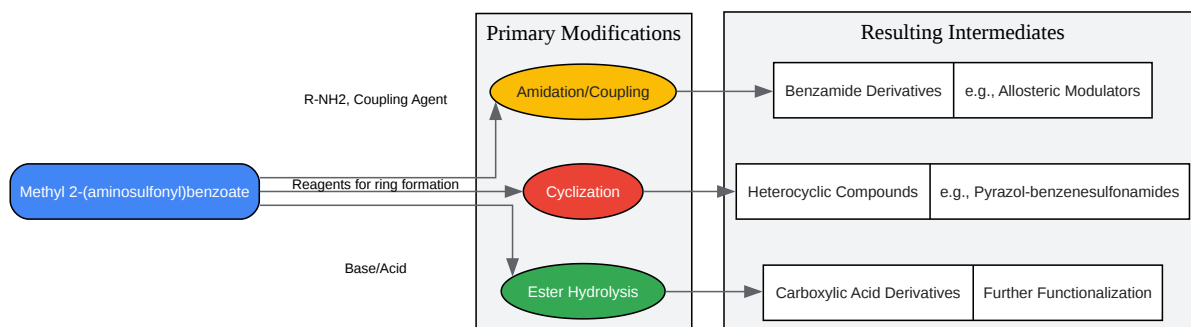
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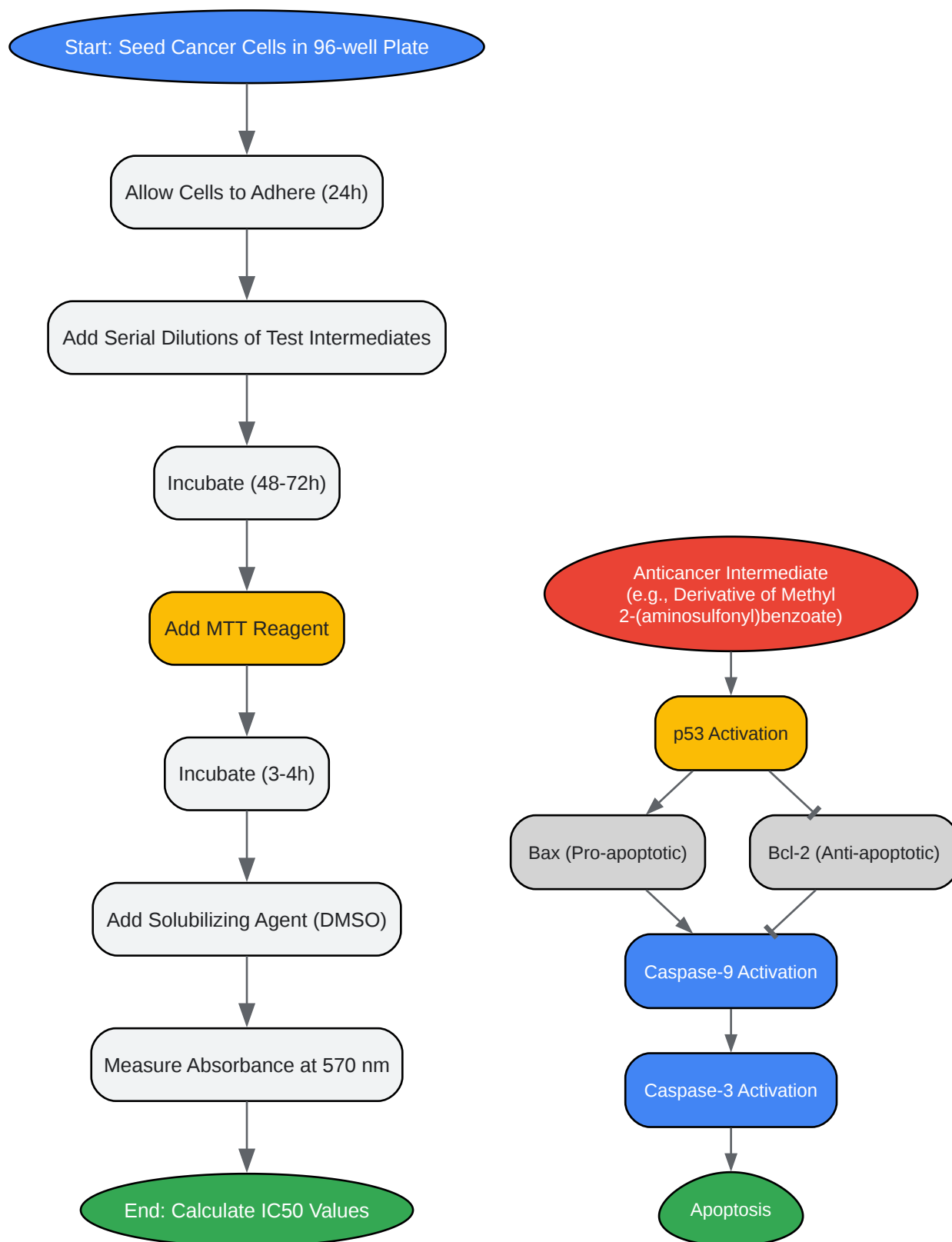
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Introduction

Methyl 2-(aminosulfonyl)benzoate is a versatile chemical building block, pivotal in the synthesis of a wide array of pharmaceutical intermediates.^{[1][2][3]} Its structure, featuring a sulfonamide group, is a key component in numerous drugs with diverse therapeutic applications, including antibacterial, anticancer, and anti-inflammatory agents.^{[4][5]} This guide provides a comparative framework for the in vitro testing of pharmaceutical intermediates synthesized from **Methyl 2-(aminosulfonyl)benzoate**, offering detailed experimental protocols and data presentation formats to aid researchers, scientists, and drug development professionals in their evaluation of these compounds.

The synthesis pathways originating from **Methyl 2-(aminosulfonyl)benzoate** can lead to a variety of molecular scaffolds. A generalized synthetic approach is depicted below, showcasing the generation of diverse intermediates through modification of the core structure.





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References

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